

Solubility Profile of Carvoxime in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: **Carvoxime**

Cat. No.: **B7783262**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **carvoxime**, a compound of interest in various chemical and pharmaceutical research fields. While quantitative solubility data for **carvoxime** is not extensively available in public literature, this guide compiles existing qualitative information and leverages data from the structurally similar compound, carvone, to provide valuable insights. Furthermore, it outlines detailed experimental protocols for determining solubility and presents a visual workflow to aid in experimental design.

Introduction to Carvoxime and its Solubility

Carvoxime ($C_{10}H_{15}NO$) is an oxime derivative of carvone. Its chemical structure, featuring both a polar oxime group and a larger, non-polar terpene backbone, suggests a varied solubility profile in different organic solvents. Understanding the solubility of **carvoxime** is crucial for a range of applications, including synthesis, purification, formulation development, and in vitro/in vivo studies.

Initial research indicates that **carvoxime** is generally soluble in most common organic solvents. Qualitative reports suggest its solubility in solvents such as tetrahydrofuran (THF), chloroform ($CHCl_3$), benzene, xylene, diethyl ether, and 1,2-dichloroethane. Additionally, studies have mentioned dissolving **carvoxime** in ethanol and d-limonene, with one source noting its high solubility in all organic solvents tested.

Quantitative Solubility Data

Precise, quantitative solubility data for **carvoxime** across a range of organic solvents and temperatures is not readily found in peer-reviewed literature. However, to provide a useful reference for researchers, the following table summarizes the quantitative solubility of carvone, a structurally analogous ketone. It is important to note that while carvone's solubility can offer a reasonable approximation, experimental determination for **carvoxime** is essential for precise applications.

Table 1: Quantitative Solubility of Carvone in Various Solvents

| Solvent | Temperature (°C) | Solubility | Notes |
|------------------|------------------|--------------|--|
| 70% Ethanol | Ambient | 1:2 (v/v) | Indicates high miscibility. |
| 60% Ethanol | Ambient | 1:5 (v/v) | Soluble, but less so than in 70% ethanol. |
| 50% Ethanol | Ambient | 1:17 (v/v) | Demonstrates decreasing solubility with lower ethanol concentration. |
| Ether | Ambient | Soluble | [1] [2] |
| Chloroform | Ambient | Soluble | [1] [2] |
| Propylene Glycol | Ambient | Soluble | [2] |
| Mineral Oils | Ambient | Soluble | [2] |
| Xylene | 20 | 250,000 mg/L | [3] [4] |
| Glycerol | Ambient | Insoluble | [2] |

Note: This data is for carvone and should be used as an estimation for **carvoxime**'s solubility. Experimental verification is highly recommended.

Experimental Protocols for Solubility Determination

For researchers requiring precise solubility data for **carvoxime**, the following experimental protocols, based on established methodologies for organic compounds, are recommended.

The Shake-Flask Method (Thermodynamic Solubility)

This is a widely accepted method for determining the equilibrium solubility of a compound.

Protocol:

- Preparation: Add an excess amount of **carvoxime** to a known volume of the desired organic solvent in a sealed, screw-cap vial. The presence of undissolved solid is crucial to ensure saturation.
- Equilibration: Place the vials in a constant temperature shaker bath. Agitate the samples for a predetermined period (typically 24-72 hours) to allow the system to reach equilibrium. The temperature should be precisely controlled.
- Phase Separation: After equilibration, cease agitation and allow the solid to settle. To ensure complete separation of the solid from the saturated solution, centrifugation of the vials is recommended.
- Sampling: Carefully withdraw a known volume of the clear supernatant.
- Quantification: Dilute the aliquot with a suitable solvent and analyze the concentration of dissolved **carvoxime** using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or Gas Chromatography (GC).
- Calculation: The solubility is calculated from the measured concentration and the dilution factor, and is typically expressed in units such as g/L, mg/mL, or mol/L.

Gravimetric Method

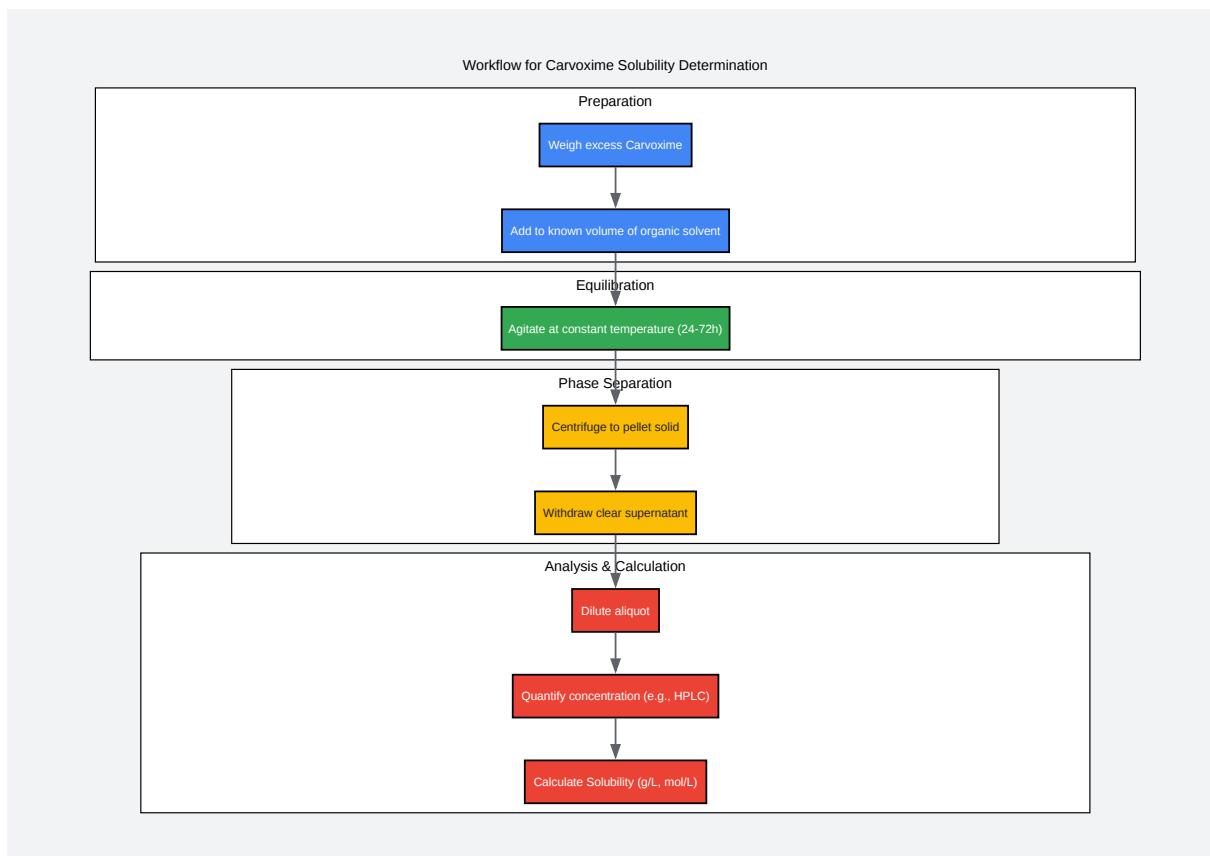
This method is straightforward and relies on the direct measurement of the mass of the dissolved solute.

Protocol:

- Saturation: Prepare a saturated solution of **carvoxime** in the chosen solvent at a specific temperature, as described in the shake-flask method.
- Filtration: Filter the saturated solution through a pre-weighed, fine-pore filter to remove all undissolved solid.
- Evaporation: Accurately measure a known volume of the clear filtrate into a pre-weighed container. Carefully evaporate the solvent under controlled conditions (e.g., in a vacuum oven at a temperature that does not degrade the **carvoxime**).
- Weighing: Once the solvent is completely removed, weigh the container with the dried **carvoxime** residue.
- Calculation: The solubility is calculated by subtracting the initial weight of the container from the final weight and dividing by the volume of the filtrate used.

Visualizing the Experimental Workflow

The following diagram illustrates a typical workflow for determining the solubility of an organic compound like **carvoxime**.



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Caption: A generalized workflow for the experimental determination of **carboxime** solubility.

Conclusion

While specific quantitative solubility data for **carboxime** remains a gap in the scientific literature, this guide provides a foundational understanding for researchers. The qualitative information, coupled with quantitative data for the analogue carvone, offers a strong starting point for experimental design. The detailed protocols for the shake-flask and gravimetric methods provide a clear path for obtaining precise and reliable solubility data. It is imperative for researchers working with **carboxime** to perform their own solubility determinations to ensure the accuracy of their work, particularly in sensitive applications such as drug development and formulation.

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